Topic: Application of 2,6-Dimethylmorpholin-3-one in Medicinal Chemistry

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Compound of Interest

Compound Name:	*2,6-Dimethylmorpholin-3-one*
CAS No.:	*93240-61-0*
Cat. No.:	*B1368264*

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Abstract: The morpholine ring is a privileged scaffold in medicinal chemistry, integral to numerous approved drugs and clinical candidates due to its favorable physicochemical properties, which enhance aqueous solubility, metabolic stability, and target engagement.[1][2] While the broader class of morpholines is well-documented, the specific derivative **2,6-Dimethylmorpholin-3-one** represents a largely unexplored yet promising building block for drug discovery.[3] The introduction of a lactam function and stereochemically defined methyl groups offers a unique three-dimensional architecture. This guide provides a forward-looking analysis of the potential applications of **2,6-Dimethylmorpholin-3-one**, presenting detailed, scientifically-grounded protocols for its synthesis, characterization, and subsequent derivatization. We extrapolate from well-understood principles of morpholine-containing bioactives to propose logical workflows for its integration into modern drug discovery campaigns, particularly in the domain of kinase inhibition.

Introduction: The Strategic Value of the 2,6-Dimethylmorpholin-3-one Scaffold

The morpholine moiety is a cornerstone of modern medicinal chemistry, prized for its ability to improve the pharmacokinetic profile of drug candidates.[4] Its nitrogen atom acts as a mild

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base, and the oxygen atom serves as a hydrogen bond acceptor, a combination that often imparts a desirable balance of lipophilicity and hydrophilicity.[5]

The subject of this guide, **2,6-Dimethylmorpholin-3-one**, introduces two key modifications to the basic morpholine scaffold:

- Lactam Carbonyl: The C3-ketone introduces a planar, polar group that can act as a potent hydrogen bond acceptor, a feature commonly exploited for anchoring a molecule within a protein's active site (e.g., as a "hinge-binder" in kinases).
- 2,6-Dimethyl Substitution: The two methyl groups provide defined stereocenters (cis or trans). This rigidifies the ring conformation, reducing the entropic penalty upon binding to a target. Furthermore, these methyl groups can serve as metabolic blockers or provide specific hydrophobic interactions within a binding pocket, enhancing both potency and selectivity.[6]

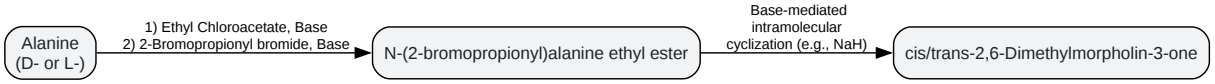
Although public literature on this specific compound is sparse[3], its structural features strongly suggest its utility as a versatile starting point for generating novel chemical matter. This document serves as a practical guide for researchers looking to pioneer its use.

Synthesis and Characterization

A robust and scalable synthesis is the gateway to exploring any new scaffold. While no specific procedure for **2,6-Dimethylmorpholin-3-one** is widely published, a logical and reliable approach involves the cyclization of an N-protected alanine derivative. The following protocol is based on established methodologies for lactam formation.[7][8]

Proposed Synthetic Pathway

The synthesis can be envisioned as a two-step process starting from commercially available D- or L-alanine, allowing for stereochemical control.



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Caption: Proposed two-step synthesis of **2,6-Dimethylmorpholin-3-one**.

Protocol 1: Synthesis of (2S,6S)-2,6-Dimethylmorpholin-3-one

This protocol details the synthesis of the cis isomer from L-Alanine. The causality behind each step is explained to provide a deeper understanding.

Materials:

- L-Alanine ethyl ester hydrochloride
- 2-Bromopropionyl bromide
- Triethylamine (TEA)
- Sodium Hydride (NaH), 60% dispersion in mineral oil
- Anhydrous Tetrahydrofuran (THF)
- Anhydrous Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate ($NaHCO_3$)
- Brine
- Anhydrous magnesium sulfate ($MgSO_4$)
- Silica gel for column chromatography

Step-by-Step Methodology:

- Step 1: N-Acylation (Formation of the Acyclic Precursor)
  - Action: Dissolve L-Alanine ethyl ester hydrochloride (1.0 eq) in anhydrous DCM. Cool the solution to 0 °C in an ice bath.

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- Action: Add TEA (2.2 eq) dropwise to neutralize the hydrochloride salt and act as a base for the subsequent acylation.
- Action: Slowly add a solution of 2-bromopropionyl bromide (1.1 eq) in DCM to the reaction mixture. Maintain the temperature at 0 °C.
- Action: Allow the reaction to warm to room temperature and stir for 12-16 hours. Monitor progress by TLC or LC-MS.
- Rationale: This standard Schotten-Baumann-type reaction forms the amide bond. Using 2-bromopropionyl bromide provides the necessary electrophile and the bromine atom that will serve as the leaving group in the subsequent cyclization step.
- Workup: Quench the reaction with water. Separate the organic layer. Wash sequentially with 1M HCl, saturated $NaHCO_3$, and brine. Dry the organic phase over $MgSO_4$, filter, and concentrate under reduced pressure to yield the crude acyclic precursor.

- Step 2: Intramolecular Cyclization (Ring Formation)
  - Action: Suspend NaH (1.5 eq) in anhydrous THF under an inert atmosphere (e.g., nitrogen or argon). Cool to 0 °C.
  - Rationale: Sodium hydride is a strong, non-nucleophilic base required to deprotonate the amide nitrogen, forming an amide anion. This anion is a potent nucleophile for the subsequent intramolecular S_n2 reaction. Anhydrous conditions are critical as NaH reacts violently with water.
  - Action: Add a solution of the crude precursor from Step 1 in anhydrous THF dropwise to the NaH suspension.
  - Action: After the addition is complete, allow the mixture to warm to room temperature and then heat to reflux (approx. 66 °C) for 4-6 hours, monitoring by TLC or LC-MS.
  - Rationale: Heating provides the activation energy for the intramolecular S_n2 reaction, where the amide anion displaces the bromide, forming the morpholinone ring. This cyclization will likely yield a mixture of cis and trans diastereomers, which will require purification.

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- Workup: Carefully quench the reaction by slowly adding saturated aqueous ammonium chloride (NH_4Cl) at 0 °C. Extract the product with ethyl acetate. Combine the organic layers, wash with brine, dry over $MgSO_4$, and concentrate.
- Purification: Purify the crude product by flash column chromatography on silica gel, using a hexane/ethyl acetate gradient to separate the diastereomers.

Characterization Data (Expected)

The synthesized compound must be rigorously characterized to confirm its structure and purity.

Technique	Expected Observations for cis-2,6-Dimethylmorpholin-3-one
^{1}H NMR	Two distinct methyl doublets; Two coupled methine protons (one adjacent to N, one adjacent to O); Diastereotopic protons of the CH_2 group.
^{13}C NMR	Signals for two methyl carbons, one methylene carbon, two methine carbons, and one carbonyl carbon (~170 ppm).
Mass Spec (HRMS)	Calculated m/z for $C_6H_{11}NO_2$ $[M+H]^+$ should match the observed value to confirm elemental composition.
FT-IR	Strong carbonyl (C=O) stretch characteristic of a lactam (~1680 cm^{-1}); N-H stretch (~3200 cm^{-1}); C-O-C stretch.

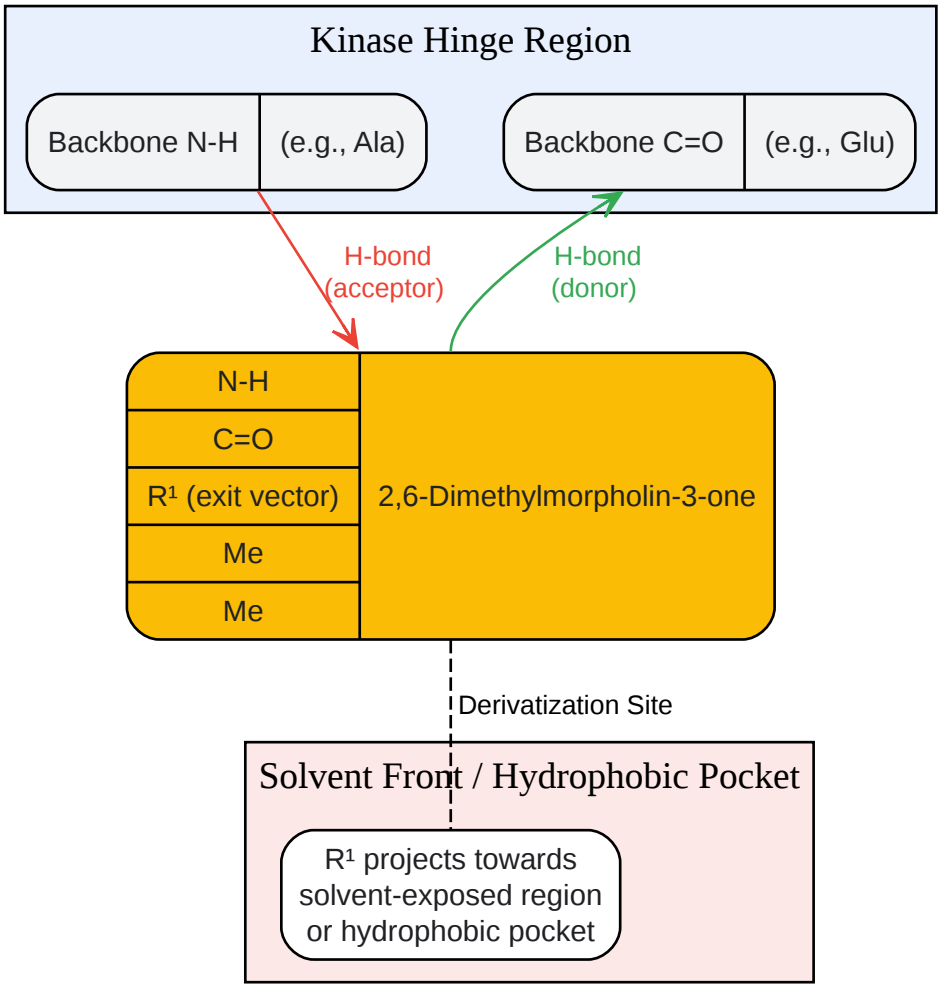
Proposed Applications in Medicinal Chemistry

The true value of a scaffold lies in its ability to be decorated with various functional groups to probe structure-activity relationships (SAR).[9] The **2,6-dimethylmorpholin-3-one** core is an excellent platform for such exploration.

Application Area 1: Kinase Inhibitors

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Many successful kinase inhibitors utilize a heterocyclic core to form hydrogen bonds with the "hinge" region of the kinase ATP-binding site.[10][11] The N-H and C=O groups of the lactam in our scaffold are perfectly positioned for this role.



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Caption: Proposed binding mode in a kinase hinge region.

Protocol 2: N-Arylation for Library Synthesis (Buchwald-Hartwig Coupling)

To explore its potential as a kinase hinge binder, the scaffold's nitrogen must be functionalized. The Buchwald-Hartwig amination is a powerful and versatile reaction for this purpose.

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Objective: To couple a diverse set of aryl halides to the N-H of the morpholinone core, creating a library for screening.

Materials:

- cis-**2,6-Dimethylmorpholin-3-one** (from Protocol 1)
- Aryl bromide/iodide of choice (e.g., 4-bromopyridine)
- Palladium catalyst (e.g., $Pd_2(dba)_3$)
- Ligand (e.g., Xantphos)
- Base (e.g., Cs_2CO_3)
- Anhydrous, degassed solvent (e.g., 1,4-Dioxane or Toluene)

Step-by-Step Methodology:

- Reaction Setup:
  - Action: In an oven-dried reaction vial, combine cis-**2,6-Dimethylmorpholin-3-one** (1.0 eq), the aryl bromide (1.2 eq), Cs_2CO_3 (2.0 eq), $Pd_2(dba)_3$ (0.05 eq), and Xantphos (0.10 eq).
  - Rationale: The palladium catalyst and phosphine ligand form the active catalytic species. Cesium carbonate is a strong base required for the catalytic cycle. The specific choice of ligand (Xantphos) is often crucial for achieving high yields with lactam substrates.
  - Action: Evacuate and backfill the vial with an inert gas (argon) three times.
  - Action: Add anhydrous, degassed dioxane via syringe.
- Reaction and Monitoring:
  - Action: Seal the vial and heat the reaction mixture to 100-110 °C with vigorous stirring.
  - Action: Monitor the reaction's completion (typically 8-24 hours) using LC-MS.

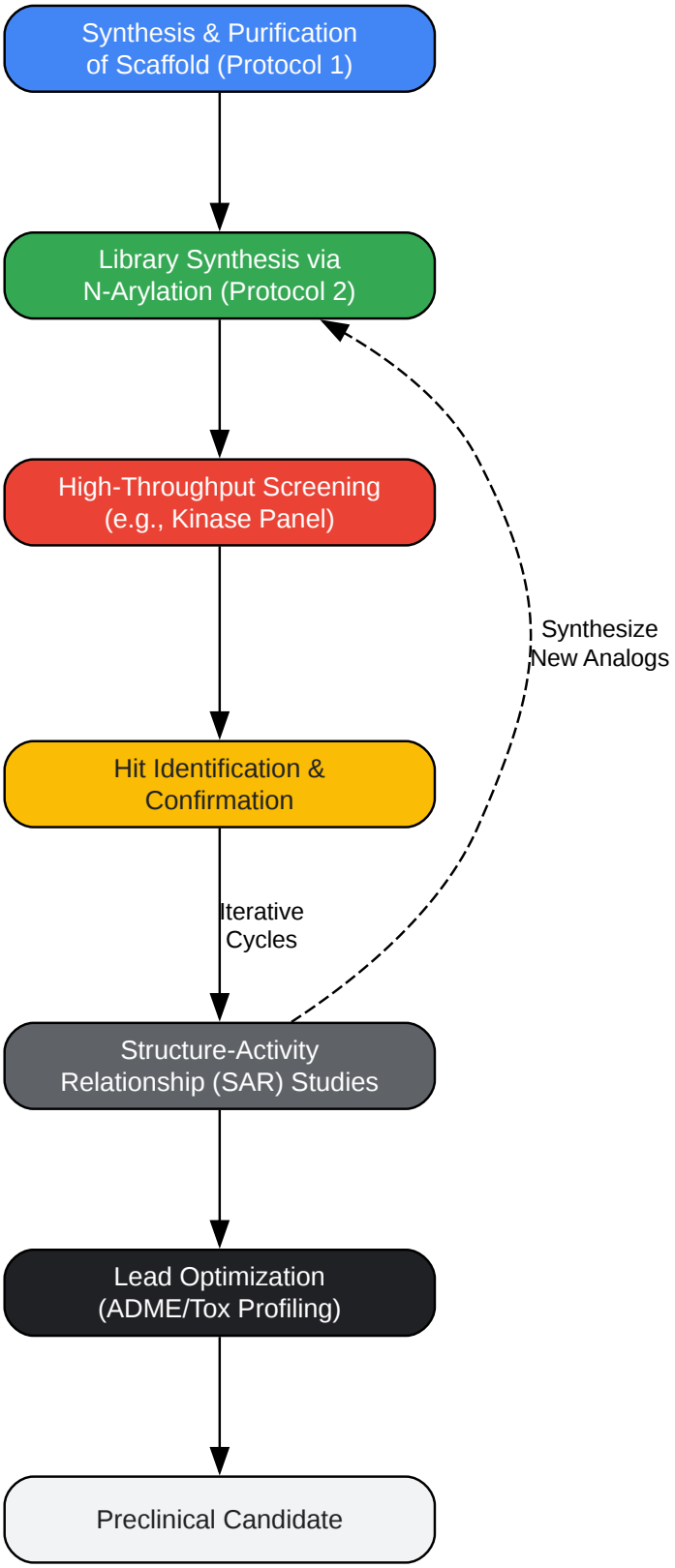
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- Workup and Purification:
  - Action: Cool the reaction to room temperature and dilute with ethyl acetate.
  - Action: Filter the mixture through a pad of Celite to remove the palladium catalyst and inorganic salts.
  - Action: Concentrate the filtrate and purify the residue using automated flash chromatography or preparative HPLC to obtain the pure N-arylated product.

Workflow for a Drug Discovery Campaign

This workflow illustrates how **2,6-Dimethylmorpholin-3-one** can be systematically advanced from a building block to a lead compound.

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Caption: A typical medicinal chemistry workflow starting with the novel scaffold.

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Conclusion and Future Outlook

2,6-Dimethylmorpholin-3-one is a promising, albeit underutilized, scaffold for medicinal chemistry. Its unique combination of a rigid, stereodefined core and a versatile lactam functionality makes it an attractive starting point for developing potent and selective modulators of various biological targets, especially protein kinases. The protocols and workflows detailed in this guide provide a robust framework for researchers to synthesize, characterize, and derivatize this scaffold, enabling its systematic exploration in drug discovery programs. Future work should focus on developing enantioselective synthetic routes and expanding the library of derivatives to fully unlock the therapeutic potential of this valuable chemical entity.

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